

Comprehensive Characterization Guide: 2-Bromo-6-fluoroacridine-9-carbonitrile

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Compound of Interest

Compound Name: 2-Bromo-6-fluoroacridine-9-carbonitrile

CAS No.: 2375008-66-3

Cat. No.: B2407500

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Executive Summary

Target Analyte: **2-Bromo-6-fluoroacridine-9-carbonitrile** Molecular Formula: $C_{14}H_6BrFN_2$
Exact Mass: ~300.97 (based on ^{79}Br) / 302.97 (based on ^{81}Br) Context: This compound represents a highly functionalized acridine scaffold, likely utilized as an intermediate in the synthesis of Thermally Activated Delayed Fluorescence (TADF) emitters for OLEDs or as a bioactive DNA-intercalating agent.

This technical guide provides a rigorous framework for the spectroscopic validation of this molecule. Given the asymmetric substitution (2-Br, 6-F) on the planar acridine core, the characterization strategy relies on distinguishing the specific regiochemistry of the halogen substituents and confirming the integrity of the nitrile group at the 9-position (meso-position).

Synthetic Context & Impurity Profile

To accurately interpret spectroscopic data, one must understand the genesis of the sample. The most probable synthetic route involves the cyanation of a 9-chloro precursor, which itself is derived from an acridone.

- Precursor: 2-Bromo-6-fluoro-9-chloroacridine.
- Critical Impurity: Unreacted 9-chloro intermediate (distinguishable by MS isotopic pattern and lack of CN stretch in IR).
- Side Product: 9-acridone derivative (hydrolysis product), distinguishable by a strong Carbonyl (C=O) stretch in IR and loss of the nitrile signal.

Mass Spectrometry (MS) Analysis

Objective: Confirm molecular weight and halogen composition.

Isotopic Signature Logic

The presence of one Bromine (Br) atom and one Fluorine (F) atom creates a distinct isotopic envelope.

- Fluorine (^{19}F): Monoisotopic (100% abundance).
- Bromine (Br): Di-isotopic (^{79}Br : ^{81}Br $\approx$ 50.7 : 49.3).

Expected ESI-MS (Positive Mode) Data:

Ion Identity	m/z (Theoretical)	Relative Abundance	Interpretation
$[\text{M}+\text{H}]^+$ (^{79}Br)	301.97	100%	Base peak containing ^{79}Br .
$[\text{M}+\text{H}]^+$ (^{81}Br)	303.97	~98%	M+2 peak. The 1:1 doublet ratio is diagnostic for a single Br atom.
Fragment $[\text{M}-\text{CN}]^+$	~275.97	Variable	Loss of Nitrile group (26 Da).
Fragment $[\text{M}-\text{Br}]^+$	~223.06	Low	Loss of Bromine radical.

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Technical Insight: If the M+2 peak is roughly 33% of the base peak instead of ~100%, the sample is likely the chloro precursor ($^{35}\text{Cl}:^{37}\text{Cl} \approx 3:1$), indicating failed cyanation.

Infrared Spectroscopy (FT-IR)

Objective: Validation of the Cyano (Nitrile) functional group.

The rigid, planar acridine system produces sharp aromatic bands, but the 9-carbonitrile group provides the "Go/No-Go" signal.

Diagnostic Peaks:

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Structural Assignment
2215 – 2235	C≡N Stretch	Medium/Sharp	Primary confirmation of 9-CN substitution.
3030 – 3080	Ar-H Stretch	Weak	Aromatic ring protons.
1600, 1560, 1480	C=C / C=N Stretch	Strong	Acridine skeletal vibrations.
1100 – 1200	C-F Stretch	Strong	Aryl-Fluorine bond (Ring B).
740 – 760	C-H Out-of-Plane	Strong	Ortho-substitution patterns.

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Protocol Check: A broad peak at 3200-3400 cm^{-1} indicates moisture or N-H stretching from an unreacted amine or acridone impurity.

NMR Spectroscopy (Structural Proof)

Objective: Regiochemical assignment of the 2-Br and 6-F substituents.

General Acridine Numbering Context

- Position 9: Carbonitrile (Meso).
- Ring A (Positions 1-4): Contains 2-Bromo.[\[1\]](#)
- Ring B (Positions 5-8): Contains 6-Fluoro.

^1H NMR (400 MHz, DMSO- d_6) Prediction

The molecule is asymmetric. We expect 6 distinct aromatic proton environments.

Proton	Approx. Shift (δ ppm)	Multiplicity	Coupling Constants (Hz)	Assignment Logic
H1	8.60 – 8.70	Doublet (d)	$J \sim 2.0$	Meta to Br, Ortho to CN-bearing ring junction. Deshielded by Ring Current + CN.
H3	7.90 – 8.00	dd	$J \sim 9.0, 2.0$	Ortho to Br, Meta to Ring Junction.
H4	8.20 – 8.30	Doublet (d)	$J \sim 9.0$	Ortho to Ring Junction (Shielded relative to H1).
H5	8.35 – 8.45	dd	$J_{H-H} \sim 9.0, J_{H-F} \sim 6.0$	Ortho to F, Ortho to Ring Junction.
H7	7.60 – 7.75	ddd	$J_{H-H} \sim 9.0, 2.5; J_{H-F} \sim 8-10$	Meta to F. Complex splitting due to F coupling.
H8	8.05 – 8.15	dd	$J_{H-H} \sim 9.0, J_{H-F} \sim 5-6$	Ortho to Ring Junction.

“

Critical Distinction: The protons on the Fluorine ring (H5, H7, H8) will exhibit additional splitting due to ^{19}F - ^1H coupling ($J \sim 5-10$ Hz), whereas the Bromine ring protons (H1, H3, H4) will show standard aromatic coupling.

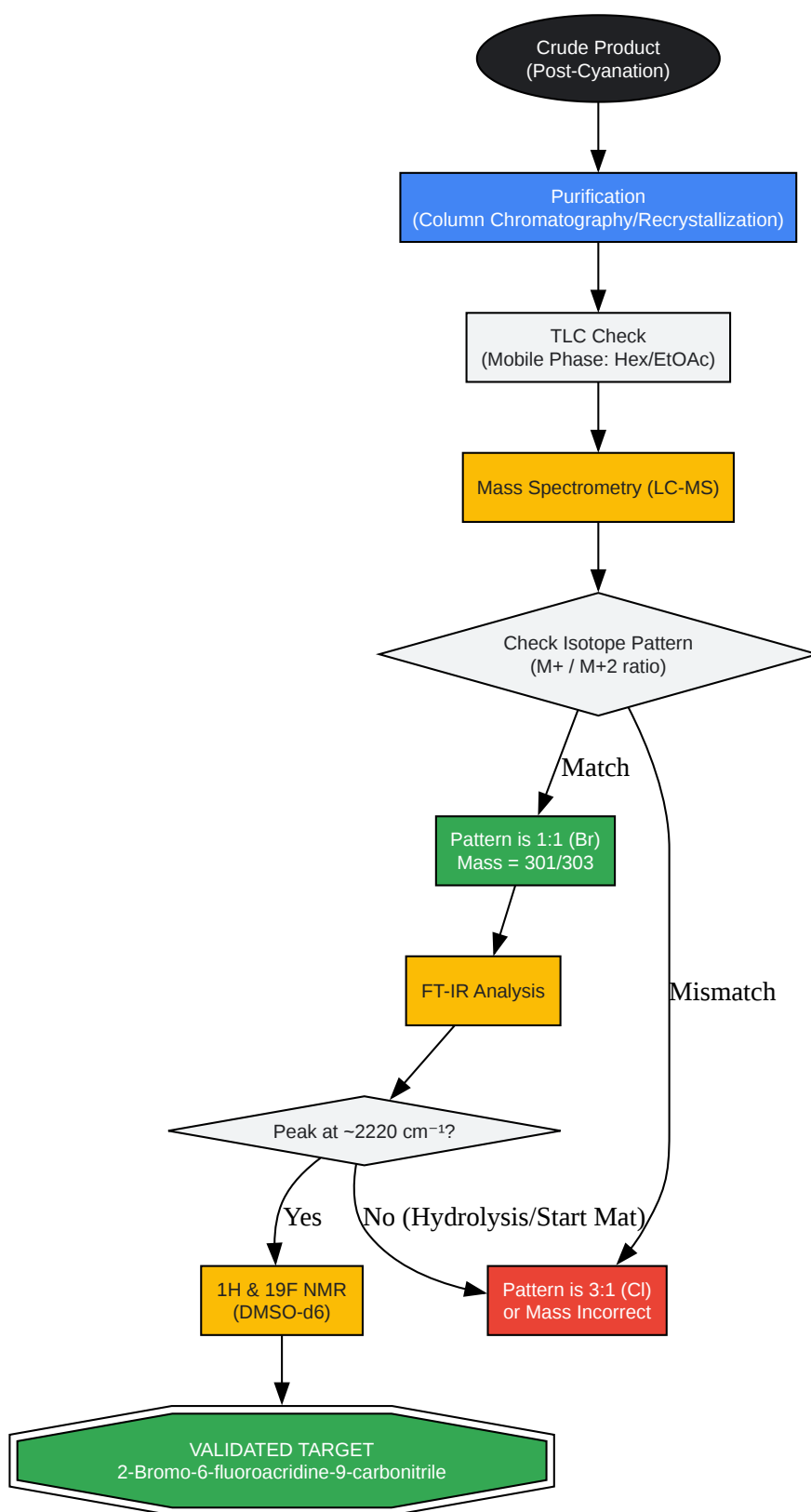
^{13}C NMR & ^{19}F NMR

- ^{19}F NMR: Expect a singlet (or multiplet if proton-coupled) around -105 to -115 ppm. This is diagnostic for aryl-fluorine.
- ^{13}C NMR: Look for the $\text{C}\equiv\text{N}$ carbon at ~116-118 ppm. The Carbon attached to Fluorine (C6) will appear as a doublet ($J \sim 250 \text{ Hz}$) at ~160-165 ppm.

Experimental Validation Workflows

Workflow 1: Structural Confirmation Pipeline

This diagram outlines the logical flow for confirming the identity of the synthesized compound.

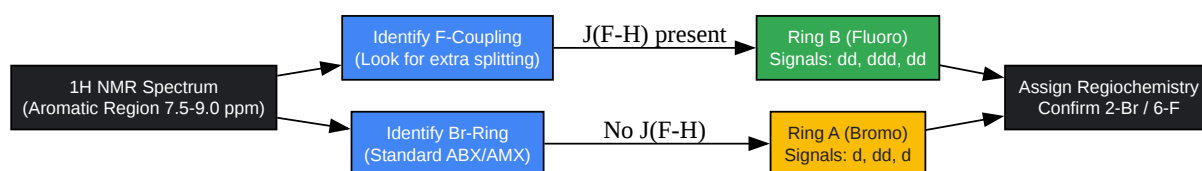


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Caption: Logical workflow for stepwise spectroscopic validation, prioritizing Mass Spec for elemental composition followed by IR for functional group confirmation.

Workflow 2: NMR Assignment Logic (Substituent Effects)

Visualizing how to distinguish the two aromatic rings based on coupling constants.



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Caption: Strategy for distinguishing the asymmetric rings using Fluorine-Proton coupling constants.

Detailed Experimental Protocol

A. Sample Preparation for NMR

- Solvent Choice: Use DMSO- d_6 (Deuterated Dimethyl Sulfoxide). Acridine derivatives often aggregate in $CDCl_3$, leading to broad peaks. DMSO ensures solubility and sharp signals.
- Concentration: Dissolve 5–10 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy, filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., CuCN residues from synthesis).

B. HPLC Purity Check (Method Recommendation)

Before final spectral reporting, purity must be established.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase: A: Water (0.1% Formic Acid) / B: Acetonitrile.

- Gradient: 50% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (acridine core absorption) and 365 nm (fluorescence excitation).

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Sources

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